

confirming trans-Carane structural identity

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Compound Focus: trans-Carane

CAS No.: 18968-23-5

Cat. No.: S1827905

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Chemical Identity of trans-Carane

The table below summarizes the key identifying information for **trans-Carane**:

Property	Description
IUPAC Name	3,7,7-Trimethylbicyclo[4.1.0]heptane [1]
Molecular Formula	C ₁₀ H ₁₈ [1]
Average Mass	138.254 g/mol [1]
Chemical Structure	Belongs to the carane family of monoterpenes, characterized by a bicyclo[4.1.0]heptane skeleton (a cyclopropane ring fused to a cyclohexane ring) [2].

A structural formula from Wikimedia Commons confirms the bicyclic arrangement [3].

Analytical Methods for Confirmation

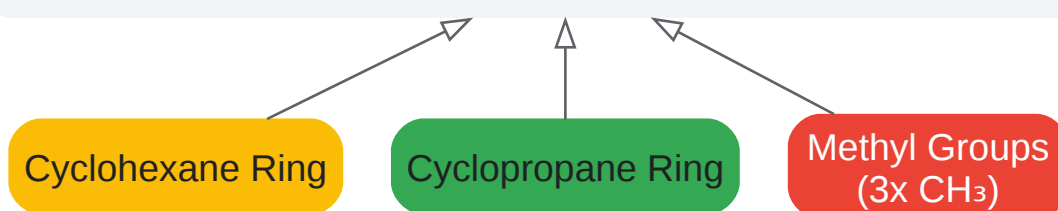
While specific protocols for **trans-Carane** were not found, the following standard techniques are used in research for structural elucidation of similar compounds:

- **Chiral Gas Chromatography (GC):** Used to separate and analyze enantiomers of monoterpenes like carane in studies of essential oils [2].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A fundamental tool for determining the specific connectivity of atoms, the stereochemistry of the cyclopropane ring, and confirming the positions of the three methyl groups.
- **Mass Spectrometry (MS):** Used to confirm the molecular mass and fragmentation pattern of the molecule, supporting the identity of the bicyclic skeleton.

Visual Representation of the Structure

The DOT language script below generates a diagram of the core carane skeleton, highlighting its bicyclic nature.

Carane Skeleton Bicyclo[4.1.0]heptane Core framework of trans-Carane



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How to Proceed Further

The information confirms the basic structural identity of **trans-Carane**. For the level of detail required for your guide, I suggest these next steps:

- **Search for Specific Spectra:** Look for scientific papers that contain the **NMR (¹H and ¹³C) and Mass Spectrometry data** for **trans-Carane**. These would provide the definitive quantitative fingerprints for identification.
- **Check Chemical Databases:** Search specialized databases like PubChem or SciFinder using the IUPAC name or CAS Number (554-59-6) [1] for curated spectroscopic and physical property data.

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References

1. , Carane - | C10H18 trans [chemspider.com]
2. [sciencedirect.com/topics/chemistry/ carane](https://www.sciencedirect.com/topics/chemistry/carane) [sciencedirect.com]
3. File: Trans - Carane Formula V1.svg - Wikimedia Commons Structural [commons.wikimedia.org]

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